

Introduction: The Architect of Functional Surfaces

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 16-Mercapto-1-hexadecanol

Cat. No.: B051818

[Get Quote](#)

16-Mercapto-1-hexadecanol (CAS No. 114896-32-1) is a bifunctional long-chain alkanethiol that has become a cornerstone molecule in the fields of surface science, nanotechnology, and bio-interfacial engineering.[1] Its structure, comprising a 16-carbon alkyl chain with a thiol (-SH) group at one end and a hydroxyl (-OH) group at the other, provides a unique toolkit for the precise chemical modification of noble metal surfaces, particularly gold. The thiol group serves as a robust anchor, forming a strong, covalent-like bond with gold, which drives the spontaneous formation of highly ordered, single-molecule-thick films known as self-assembled monolayers (SAMs).[2][3] The terminal hydroxyl group remains exposed at the monolayer-air or monolayer-liquid interface, presenting a versatile chemical handle for subsequent molecular immobilization, making it an invaluable platform for developing biosensors, drug delivery systems, and tools for fundamental biological studies.[1][4] This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals, detailing the core principles, experimental protocols, and advanced applications of this versatile molecule.

Core Physicochemical & Safety Profile

The utility of **16-Mercapto-1-hexadecanol** is rooted in its distinct molecular structure and properties. Understanding these characteristics is fundamental to its successful application in research and development.

Physicochemical Data

Property	Value	Source(s)
CAS Number	114896-32-1	[1][5][6]
Molecular Formula	C ₁₆ H ₃₄ OS	[1][5][7]
Molecular Weight	274.51 g/mol	[1][6][7]
Synonyms	16-Mercaptohexadecan-1-ol, 16-Sulfanylhexasadecan-1-ol	[1][5]
Boiling Point	382.4°C at 760 mmHg	[5]
Density	0.902 g/cm ³	[5]
Flash Point	185.1°C	[5]
Long Term Storage	2°C - 8°C, keep container well closed	[1][7]

Safety & Handling Information

As with any laboratory chemical, proper handling is crucial. **16-Mercapto-1-hexadecanol** is classified with specific hazards that require appropriate safety measures.

Hazard Statement	Description	GHS Classification	Source(s)
H315	Causes skin irritation	Skin Irrit. 2	[8]
H319	Causes serious eye irritation	Eye Irrit. 2	[8]
H335	May cause respiratory irritation	STOT SE 3	[8]

Core Handling Protocol:

- Ventilation: Handle in a well-ventilated place, such as a chemical fume hood, to avoid formation and inhalation of aerosols or dust.[9]

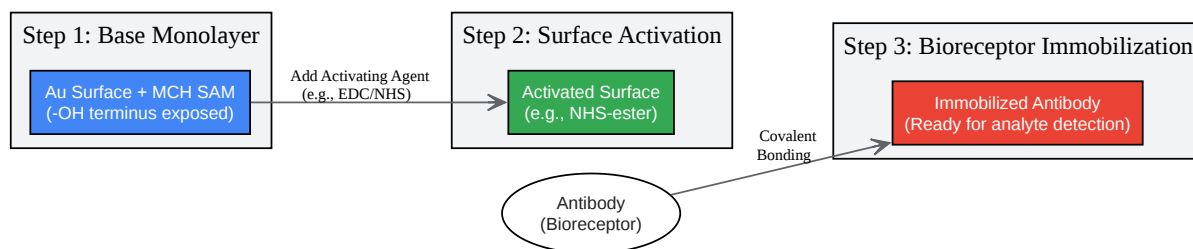
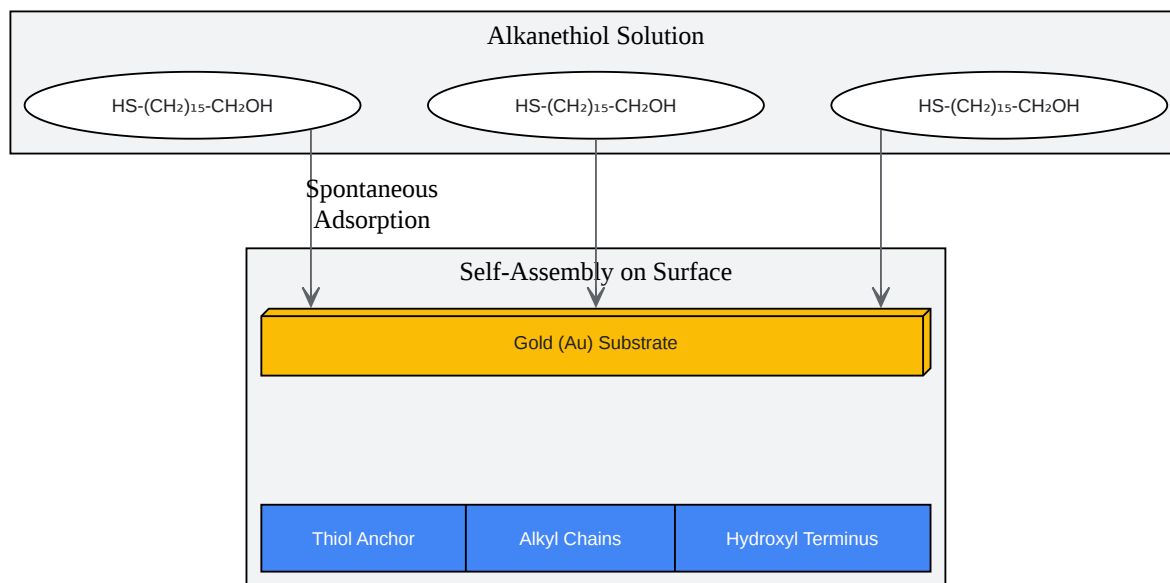
- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-impermeable gloves, and safety goggles or a face shield.[9][10]
- First Aid (Inhalation): If inhaled, move the victim to fresh air. If breathing is difficult, administer oxygen.[9]
- First Aid (Skin Contact): Take off contaminated clothing immediately and wash the affected area with soap and plenty of water.[9]
- First Aid (Eye Contact): Rinse cautiously with pure water for at least 15 minutes and consult a doctor.[9]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][9]

The Foundation: Self-Assembled Monolayers (SAMs)

The primary application of **16-Mercapto-1-hexadecanol** is in the formation of SAMs. This process is a powerful "bottom-up" nanofabrication technique that is both simple and robust.

Causality: The Thiol-Gold Interaction

The spontaneous assembly of alkanethiols on gold is driven by the strong, specific affinity between the sulfur atom of the thiol group and the gold surface. This interaction, often described as a covalent Au-S bond, is the anchor for the monolayer.[3] The long alkyl chains (the C16 backbone) then pack tightly together due to van der Waals forces, leading to a quasi-crystalline, ordered structure.[3] This process is thermodynamically favorable and results in a densely packed, stable monolayer that effectively modifies the surface properties of the gold substrate.



[Click to download full resolution via product page](#)

Caption: Functionalization workflow for immobilizing an antibody on a hydroxyl-terminated SAM.

Drug Delivery and Nanoparticle Functionalization

Gold nanoparticles (AuNPs) are promising vehicles for targeted drug delivery. Functionalizing AuNPs with **16-Mercapto-1-hexadecanol** provides a stable, biocompatible coating. [11]

- **Improved Stability:** The SAM layer prevents the aggregation of AuNPs in biological media.
- **Attachment Point:** The hydroxyl terminus can be used to attach therapeutic agents (drugs) or targeting ligands (e.g., folic acid) that direct the nanoparticles to specific cells, such as cancer cells. [11] This strategy enhances the efficacy of the drug while minimizing side effects on healthy tissue.

Controlling Surface Properties and Nanolithography

- **Mixed SAMs:** By co-adsorbing **16-Mercapto-1-hexadecanol** with other thiols, such as those with methyl (-CH₃) or carboxylic acid (-COOH) termini, researchers can precisely tune the surface properties. [12][13] This allows for fine control over wettability (hydrophilicity/hydrophobicity), surface charge, and protein adsorption resistance. [14]* **Dip-Pen Nanolithography (DPN):** This molecule can be used as an "ink" in DPN, a technique where an Atomic Force Microscope (AFM) tip is used to write patterns of molecules onto a surface with nanoscale precision. [1]

Conclusion

16-Mercapto-1-hexadecanol is more than just a chemical; it is a fundamental building block for engineering surfaces at the molecular level. Its dual functionality, combining a strong gold-binding thiol with a versatile hydroxyl group, provides a simple yet powerful platform for a wide range of applications. From creating ultra-sensitive biosensors to designing sophisticated drug delivery nanoparticles, the principles and protocols outlined in this guide demonstrate its enduring importance. As research pushes the boundaries of nanotechnology and personalized medicine, the ability to construct well-defined, functional interfaces using molecules like **16-Mercapto-1-hexadecanol** will continue to be an indispensable skill for scientists and engineers.

References

- Water-Mediated Self-Assembly of 16-Mercaptohexadecanoic Acid on GaAs (001) - ResearchGate. [\[Link\]](#)
- Structure and growth of self-assembling monolayers - Quantum Chemistry Laboratory. [\[Link\]](#)


- Self Assembled Monolayer, Alkane Thiol Functionalized Gold Nanoparticles - Nanopartz. [\[Link\]](#)
- Atomic force measurements of 16-mercaptohexadecanoic acid and its salt with CH₃, OH, and CONHCH₃ functionalized self-assembled monolayers - ResearchGate. [\[Link\]](#)
- Safety Data Sheet: ≥95 % - **16-Mercapto-1-hexadecanol** - Carl ROTH. [\[Link\]](#)
- Atomic force measurements of 16-mercaptohexadecanoic acid and its salt with CH₃, OH, and CONHCH₃ functionalized self-assembled monolayers (2005) - SciSpace. [\[Link\]](#)
- Self assembled monolayer formation of alkanethiols on gold - Institute of Solid State Physics. [\[Link\]](#)
- Biosensors for Biogenic Amines: A Review - MDPI. [\[Link\]](#)
- Surface modification of gold nanoparticles with 6-mercapto-1-hexanol to facilitate dual conjugation of protoporphyrin IX and folic acid for improving the targeted photochemical internalization - PMC - NIH. [\[Link\]](#)
- Biosensors and their applications – A review - PMC - NIH. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 16-Mercaptohexadecan-1-ol | [frontierspecialtychemicals.com]
- 2. Gold Nanoparticles for Analytical Applications - Nanopartz  [nanopartz.com]
- 3. if.tugraz.at [if.tugraz.at]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. 16-MERCAPTO-1-HEXADECANOL | 114896-32-1 [chemnet.com]
- 6. scbt.com [scbt.com]

- 7. biosynth.com [biosynth.com]
- 8. carlroth.com:443 [carlroth.com:443]
- 9. chemicalbook.com [chemicalbook.com]
- 10. fishersci.com [fishersci.com]
- 11. Surface modification of gold nanoparticles with 6-mercapto-1-hexanol to facilitate dual conjugation of protoporphyrin IX and folic acid for improving the targeted photochemical internalization - PMC [pmc.ncbi.nlm.nih.gov]
- 12. tiger.chem.uw.edu.pl [tiger.chem.uw.edu.pl]
- 13. researchgate.net [researchgate.net]
- 14. Atomic force measurements of 16-mercaptohexadecanoic acid and its salt with CH₃, OH, and CONHCH₃ functionalized self-assembled monolayers (2005) | Angel L. Morales-Cruz | 30 Citations [scispace.com]
- To cite this document: BenchChem. [Introduction: The Architect of Functional Surfaces]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051818#16-mercapto-1-hexadecanol-cas-number-114896-32-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com